

MEGA-10 comparison with alkyl glucosides

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Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

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Core Properties at a Glance

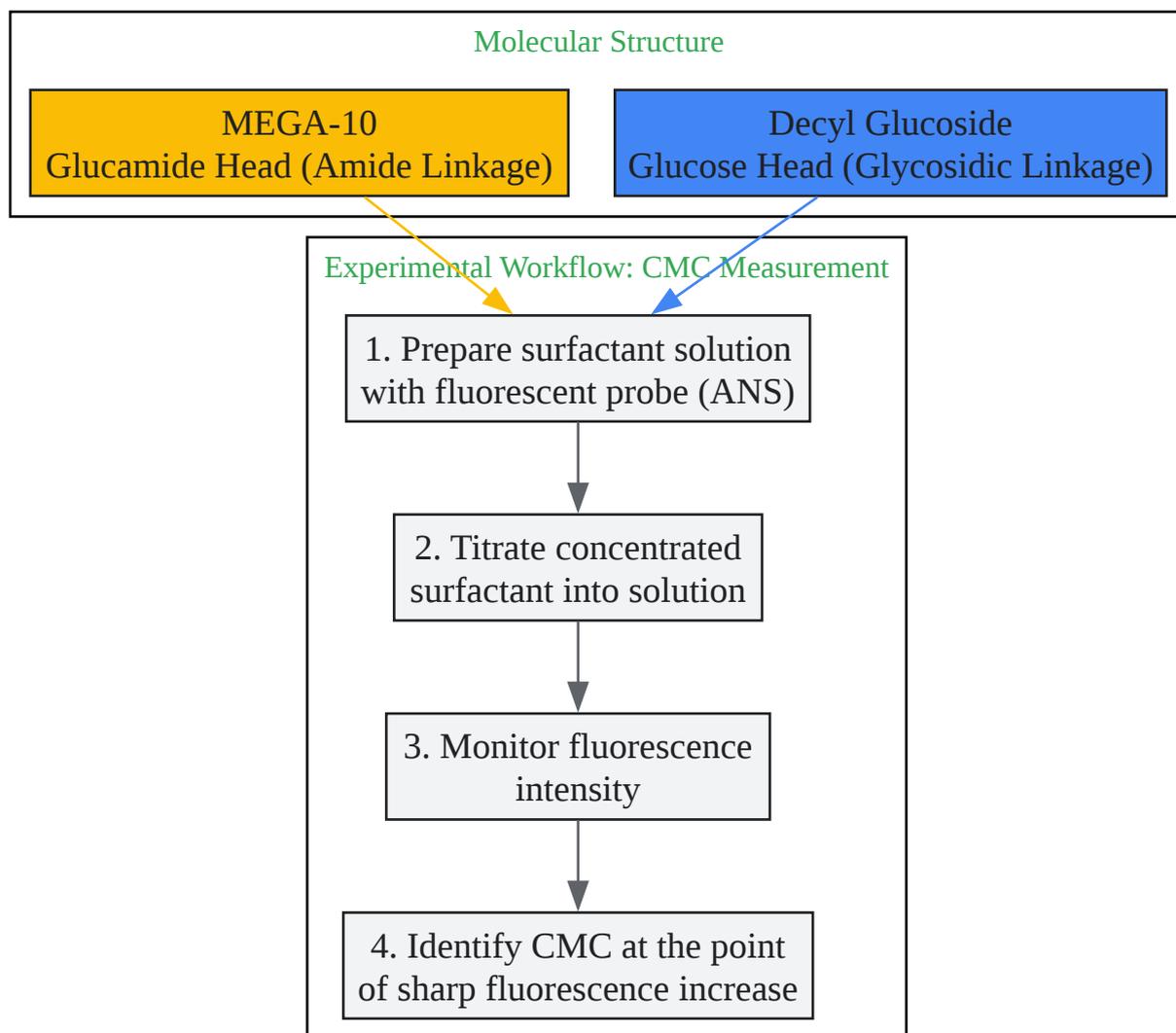
Property	MEGA-10	Alkyl Glucoside (Representative: Decyl Glucoside, C10)
Chemical Name	N-Decyl-N-methylglucamide [1]	Decyl Glucoside [2]
Chemical Class	Fatty acid glucamide (non-ionic) [1]	Sugar ester (non-ionic) [3] [4]
Head Group	N-Methylglucamide [1]	Glucose [4]
Linkage	Amide [1]	Glycosidic (Ether) [3]
Typical Form	Powder [1]	Viscous liquid [2]
CMC (at 25°C)	4.8 mM [5] [6]	Information Missing
HLB Value	Information Missing	10-12 [2]
Krafft Temperature (T _k)	Information Missing	Information Missing

Experimental Data & Protocols

The quantitative data in the table above comes from specific experimental protocols. Here are the methodologies for the key measurements that were cited.

- **Critical Micelle Concentration (CMC) Determination for MEGA Surfactants** [5] [6]
 - **Method:** A continuous titration method using an environment-sensitive fluorescent probe (ANS, 8-anilino-1-naphthalenesulfonate).
 - **Procedure:** The detergent was added continuously from a concentrated stock solution into a saline buffer held in a temperature-controlled cuvette. The buffer contained the ANS probe.
 - **Measurement:** The fluorescence of ANS increases significantly when it is incorporated into a hydrophobic environment, such as a micelle. The CMC was identified as the concentration point at which a sharp increase in fluorescence intensity was observed.
 - **Conditions:** Measurements were taken across a temperature range of 5°C to 40°C.
- **Surface Tension and Krafft Temperature Measurement for Sugar Esters** [3]
 - **Surface Tension:** Equilibrium surface tension isotherms were measured to obtain the Critical Micelle Concentration (CMC), the surface tension at the CMC (γ_{CMC}), and the minimum area per molecule at the air-water interface (A_{min}).
 - **Krafft Temperature (T_K):** The Krafft temperature, above which the surfactant forms micelles and dissolves properly, was determined. This can be done visually by identifying the temperature at which a surfactant solution becomes clear or via Differential Scanning Calorimetry (DSC) analysis.

The following diagram illustrates the structural differences and the core experimental workflow for CMC determination as described in the research.



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Summary and Key Differences

To summarize the findings for your guide:

- **Structural Distinction:** The primary difference lies in the chemical linkage. MEGA-10 features an **amide linkage** integrating the head group, while Alkyl Glucosides have a **glycosidic (ether) linkage** [3] [1]. This fundamental difference influences their hydrogen bonding capacity, stability, and interaction with biological systems.
- **Property Guidance:** The data shows that MEGA-10 has a well-documented, low CMC of **4.8 mM** [5] [6]. For Alkyl Glucosides, while a specific CMC for Decyl Glucoside is missing in these results, the

general trend is that CMC decreases with increasing alkyl chain length [3]. Their solubility is also highly dependent on the anomeric configuration (α vs. β) of the glycosidic bond [3].

- **Application Context:** Both are considered mild, biodegradable surfactants. MEGA surfactants are noted in structural biology for extracting and stabilizing proteins [1]. Alkyl Glucosides are widely used in eco-friendly cosmetics and cleaners for their gentle cleansing and emulsifying properties [4] [7].

How to Proceed with Your Comparison

The search results provide a solid foundation for comparing basic properties but are less detailed on direct head-to-head performance in complex applications like drug development.

- **For a Deeper Comparison:** You may need to consult specialized scientific databases (e.g., SciFinder, Reaxys) for literature containing direct, comparative studies on the interaction of these surfactants with specific protein targets or their performance in formulation stability assays.
- **To Fill Data Gaps:** Specifically searching for "critical micelle concentration (CMC) of decyl glucoside" or "Krafft temperature of MEGA-10" could yield the missing quantitative data to make your tables more complete.

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References

1. - MEGA powder 99 (TLC) Avanti Polar Lipids 10 [sigmaaldrich.com]
2. C 10 CAS 54549-25-6 ; 141464-42-8 Alkyl glucoside [mis-asia.com]
3. Sugar-Based Surfactants: Effects of Structural Features on ... [pmc.ncbi.nlm.nih.gov]
4. | ecostore NZ Alkyl Glucoside [ecostore.com]
5. (PDF) Solubility properties of the alkylmethylglucamide surfactants [academia.edu]
6. Solubility properties of the alkylmethylglucamide surfactants [pubmed.ncbi.nlm.nih.gov]
7. C 10 -16 ALKYL – Ingredient - COSMILE GLUCOSIDE Europe [cosmileurope.eu]

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